

Personal protective equipment for handling Methyl 4-chloro-3-hydroxybutanoate

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Compound of Interest

Compound Name:	Methyl 4-chloro-3-hydroxybutanoate
Cat. No.:	B076961

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Essential Safety and Handling Guide for Methyl 4-chloro-3-hydroxybutanoate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Methyl 4-chloro-3-hydroxybutanoate** (CAS No: 10488-68-3). Adherence to these protocols is vital for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Summary

Methyl 4-chloro-3-hydroxybutanoate is a chemical that requires careful handling due to its potential health hazards. It is harmful if swallowed and can cause irritation to the skin, eyes, and respiratory tract.^[1] Some safety data indicates it can cause serious eye damage.^{[2][3]} It is also classified as a lachrymator, a substance that causes tearing.^[1]

Table 1: Hazard Summary

Hazard Type	Description
Acute Toxicity (Oral)	Harmful if swallowed.[1][3]
Skin Irritation	Causes skin irritation.[1]
Eye Irritation	Causes eye irritation and potentially serious eye damage.[1][2][3]
Respiratory Irritation	May cause respiratory tract irritation.[1]
Lachrymator	Substance which increases the flow of tears.[1]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure. The minimum required PPE for handling this chemical is outlined below.

Table 2: Required Personal Protective Equipment (PPE)

Body Part	PPE Requirement	Specifications and Recommendations
Eyes/Face	Chemical Safety Goggles or Face Shield	Wear tightly fitting safety goggles. ^[4] A face shield is recommended when there is a potential for splashing. ^[5] Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166. ^{[1][6]}
Skin/Body	Chemical-Resistant Gloves & Lab Coat	Wear appropriate protective gloves and clothing to prevent skin exposure. ^{[1][6][7]} Nitrile or butyl rubber gloves are recommended.
Respiratory	Use in a Ventilated Area	Work in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low. ^[1] If ventilation is inadequate or in case of a large spill, a NIOSH/MSHA-approved respirator is required. ^{[7][8]}

Operational Plan: Safe Handling Protocol

Follow these step-by-step procedures to ensure the safe handling of **Methyl 4-chloro-3-hydroxybutanoate**.

1. Preparation and Engineering Controls:

- Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.^{[1][9]}
- Conduct all work with **Methyl 4-chloro-3-hydroxybutanoate** inside a certified chemical fume hood to ensure adequate ventilation.^[1]
- Before starting, confirm that all necessary PPE is available and in good condition.

2. Handling the Chemical:

- Don the required PPE as specified in Table 2.
- Avoid direct contact with skin and eyes.[4][8]
- Avoid inhaling any vapors or mist.[8]
- Keep the container tightly closed when not in use.[6][8]
- Prevent the formation of aerosols.[4]

3. Storage:

- Store the chemical in a cool, dry, and well-ventilated area.[1][6][8]
- Keep the container tightly sealed to prevent leakage.[8][10]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][2][6]

4. Post-Handling:

- Wash hands thoroughly with soap and water immediately after handling the chemical.[1][8]
- Remove contaminated clothing carefully and wash it before reuse.[1]

Emergency and First Aid Procedures

Immediate action is critical in the event of an exposure.

- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[1][8] Seek immediate medical attention.[1][11]
- Skin Contact: Remove all contaminated clothing immediately.[10] Flush the affected skin area with plenty of soap and water for at least 15 minutes.[1] If irritation persists, seek medical attention.[1][11]
- Inhalation: Move the exposed person to fresh air at once.[1][11] If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration.[11] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[1] Never give anything by mouth

to an unconscious person.[8] Call a poison control center or seek immediate medical attention.[1][8]

Spill Management

In case of a spill, follow these steps:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.[8]
- Wearing appropriate PPE, absorb the spill with an inert material such as sand, vermiculite, or earth.[1][2][8]
- Collect the absorbed material using non-sparking tools and place it into a suitable, closed container labeled for hazardous waste disposal.[2][4][8]
- Prevent the spill from entering drains or waterways.[8]

Disposal Plan

All waste containing **Methyl 4-chloro-3-hydroxybutanoate** must be treated as hazardous waste.

- Segregation: Collect all waste material (including contaminated absorbents and disposable PPE) in a dedicated, properly labeled, and sealed hazardous waste container.
- Containment: Keep the waste container closed and store it in a designated, well-ventilated area away from incompatible materials.
- Disposal: Dispose of the hazardous waste through a licensed waste disposal company.[8] All disposal methods must be in accordance with local, regional, and national environmental regulations.[9][10] Do not pour waste down the drain.[8]

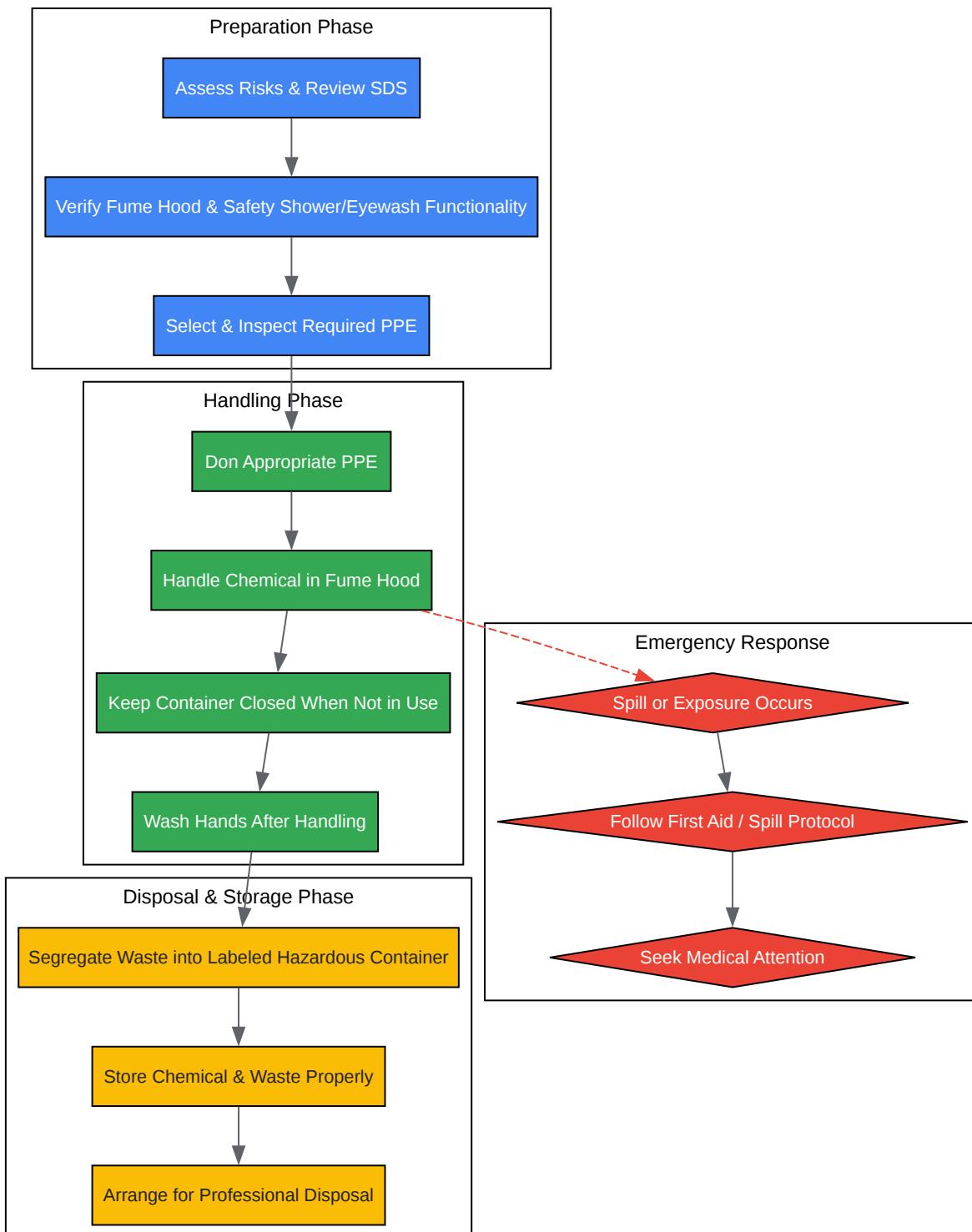
Physicochemical Data

Table 3: Properties of **Methyl 4-chloro-3-hydroxybutanoate**

Property	Value	Source(s)
Molecular Formula	$C_5H_9ClO_3$	[12]
Molecular Weight	152.57 g/mol	[12]
Appearance	Clear yellow or colorless liquid	[1] [7]
Boiling Point	170 °C (338 °F)	[7]
Flash Point	64 °C (147.2 °F) or 113 °C (235.4 °F)	[7]
Density	~1.19 g/mL at 25 °C	
CAS Number	10488-68-3	[12]

Workflow for Safe Handling

The following diagram illustrates the logical flow for safely working with **Methyl 4-chloro-3-hydroxybutanoate**.

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Caption: Workflow for the safe handling and disposal of **Methyl 4-chloro-3-hydroxybutanoate**.

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